

Application of Arsenic Acid in Wood Preservation Treatments: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Arsenic acid

Cat. No.: B1202633

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Arsenic acid, a key component of Chromated Copper Arsenate (CCA) wood preservatives, has been instrumental in the long-term protection of wood products against biological degradation. CCA is a water-borne preservative that has been widely used for decades to protect wood from decay fungi, insects (including termites), and marine borers.[1][2][3] The treatment extends the service life of wood, particularly in outdoor and in-ground applications.[2] However, due to health and environmental concerns associated with arsenic and chromium, the use of CCA-treated wood has been restricted in many residential applications since the early 2000s.[4] It continues to be used in various industrial, agricultural, and marine applications where high durability is required.[1][5] This document provides detailed application notes and protocols for researchers and professionals working with **arsenic acid**-based wood preservatives.

Data Presentation

CCA Formulations

The most common formulation of Chromated Copper Arsenate is CCA-Type C. The composition of the preservative is crucial for its efficacy and fixation in the wood.[6]

Table 1: Composition of CCA-Type C Preservative

Component	Chemical Formula	Oxide Form	Percentage by Weight
Chromium Trioxide	CrO ₃	CrO ₃	47.5%
Copper Oxide	CuO	CuO	18.5%
Arsenic Pentoxide	As ₂ O ₅	As ₂ O ₅	34.0%

Source: As referenced in various wood preservation standards.

Recommended CCA Retention Levels

The American Wood Protection Association (AWPA) provides a Use Category (UC) system that specifies the minimum preservative retention levels required for different service conditions.^[7]^[8]^[9] Retention is a measure of the amount of preservative that remains in the wood after treatment and is typically expressed in pounds per cubic foot (pcf) or kilograms per cubic meter (kg/m³).

Table 2: AWPA Use Categories and Recommended Minimum CCA-C Retention Levels

Use Category	Exposure Conditions	Typical Applications	Minimum CCA-C Retention (pcf)	Minimum CCA-C Retention (kg/m ³)
UC3B	Above ground, exposed to weather, potential for water to accumulate	Decking, railings, fence pickets	0.25	4.0
UC4A	Ground contact, fresh water	Fence posts, deck posts, utility poles in non-critical use	0.40	6.4
UC4B	Ground contact, fresh water, important to performance and difficult to replace	Permanent wood foundations, building poles, utility poles	0.60	9.6
UC4C	Ground contact, fresh water, severe decay and insect hazard, critical structural components	Poles and piles in critical structural applications	0.80	12.8
UC5A	Marine (saltwater) use, northern waters	Marine piling, bulkheads	2.50	40.0
UC5B	Marine (saltwater) use, southern waters	Marine piling, bulkheads	2.50	40.0

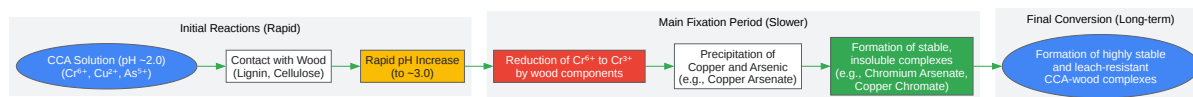
UC5C	Marine (saltwater) use, Gulf Coast and tropical waters	Marine piling, bulkheads	2.50	40.0
------	---	-----------------------------	------	------

Source: Adapted from AWP Standard U1.[10]

Signaling Pathways and Mechanisms

The effectiveness of CCA as a wood preservative is due to the synergistic action of its three main components and their chemical fixation within the wood structure. This fixation process makes the preservative highly resistant to leaching.[11]

The process begins with the pressure impregnation of the CCA solution into the wood. The acidic CCA solution reacts with the wood components (lignin, cellulose, and hemicellulose), leading to a series of chemical changes.[2][12]



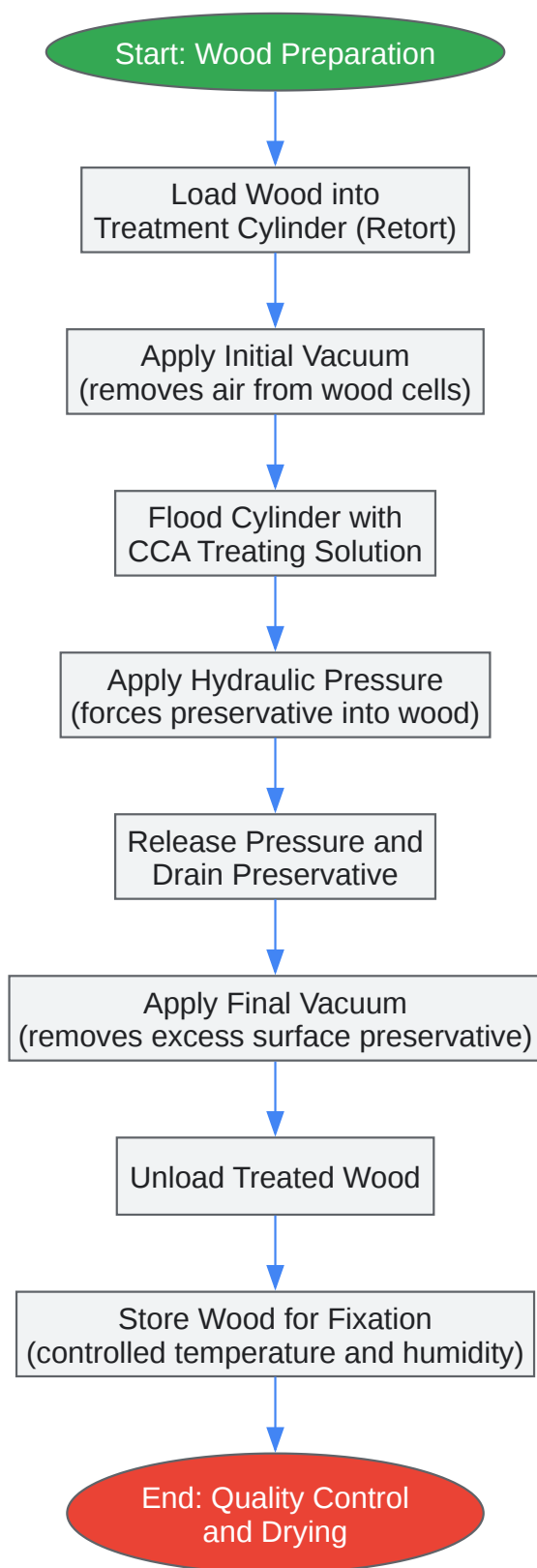
[Click to download full resolution via product page](#)

Caption: Chemical fixation pathway of CCA in wood.

Experimental Protocols

Wood Treatment Protocol (Pressure Impregnation)

The following is a generalized protocol for the pressure treatment of wood with CCA, based on industry standards.[13][14]



[Click to download full resolution via product page](#)

Caption: Workflow for pressure treatment of wood with CCA.

Efficacy Testing: Field Stake Test (AWPA E7 / ASTM D1758)

This test is designed to evaluate the performance of wood preservatives in a real-world, in-ground contact scenario.[\[4\]](#)[\[8\]](#)[\[15\]](#)

Methodology:

- **Test Stakes:** Prepare wooden stakes, typically from a susceptible sapwood species like Southern Pine, with dimensions of 19 x 19 x 457 mm.
- **Treatment:** Treat the stakes with different retention levels of the CCA preservative according to the pressure treatment protocol. Include untreated control stakes and stakes treated with a reference preservative.
- **Installation:** Drive the stakes into the ground to half their length in a designated test plot with known decay and termite hazards.
- **Inspection:** At regular intervals (typically annually), remove the stakes for visual inspection.
- **Rating:** Rate each stake for decay and termite attack on a scale of 10 to 0, where 10 is sound and 0 represents failure.
- **Data Analysis:** Analyze the average rating for each treatment group over time to determine the preservative's effectiveness.

Efficacy Testing: Laboratory Termite Resistance Test (AWPA E1)

This laboratory test evaluates the ability of treated wood to resist attack by subterranean termites.[\[3\]](#)

Methodology:

- **Test Blocks:** Prepare small wood blocks (e.g., 25 x 25 x 6 mm) from a susceptible wood species.

- **Treatment:** Treat the blocks with various concentrations of the CCA preservative. Include untreated and solvent-treated control blocks.
- **Test Assembly:** Place a test block in a container with a known number of subterranean termites (e.g., 400 workers) in a sand or soil substrate.
- **Incubation:** Incubate the containers under conditions favorable for termite activity (e.g., 25-28°C) for a specified period (typically 4 weeks).
- **Evaluation:** At the end of the test, determine termite mortality, the visual rating of the wood block (on a scale of 10 to 0), and the mass loss of the block due to termite feeding.
- **Analysis:** Compare the results for the treated blocks to the controls to assess the preservative's termiticidal efficacy.

Chemical Analysis of Treated Wood

Preservative Penetration (AWPA A3):

- **Core Sampling:** Extract an increment core from the treated wood.
- **Indicator Application:** Apply a chrome azurol S solution or other appropriate indicator to the core.
- **Measurement:** Measure the depth of the color change to determine the penetration of the preservative into the wood.[\[16\]](#)

Preservative Retention (AWPA A9):

- **Sample Preparation:** The treated wood sample, often in the form of an increment core or sawdust, is prepared for analysis.
- **X-Ray Spectroscopy:** Analyze the sample using X-ray fluorescence (XRF) spectroscopy.[\[17\]](#)
[\[18\]](#)[\[19\]](#)
- **Quantification:** The instrument detects the characteristic X-rays emitted by the elements (Cr, Cu, As) in the preservative. The intensity of these X-rays is proportional to the concentration of each element, allowing for the determination of the preservative retention.[\[17\]](#)

Conclusion

Arsenic acid, as a component of CCA, has proven to be a highly effective wood preservative, offering long-term protection in demanding applications. The protocols and data presented here, based on established industry standards, provide a framework for the scientific evaluation and application of arsenic-based wood treatments. Adherence to these standardized methods is crucial for ensuring the quality and performance of treated wood products while also managing the associated health and environmental considerations. For future research, a continued focus on the long-term environmental fate of the components and the development of equally effective but lower-toxicity alternatives is warranted.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. woodpreservation.ca [woodpreservation.ca]
- 2. files.core.ac.uk [files.core.ac.uk]
- 3. awpacommenting.edaptivedocs.org [awpacommenting.edaptivedocs.org]
- 4. standards.globalspec.com [standards.globalspec.com]
- 5. awpa.com [awpa.com]
- 6. noccawood.ca [noccawood.ca]
- 7. store.astm.org [store.astm.org]
- 8. fpl.fs.usda.gov [fpl.fs.usda.gov]
- 9. Preservatives & Treatment FAQs | Treated Wood [treatedwood.com]
- 10. awpa.com [awpa.com]
- 11. wfs.swst.org [wfs.swst.org]
- 12. researchgate.net [researchgate.net]
- 13. conradfp.com [conradfp.com]
- 14. buildsite.com [buildsite.com]

- 15. mtu.edu [mtu.edu]
- 16. US20150226663A1 - Methods and systems for the determination of preservative penetration in wood - Google Patents [patents.google.com]
- 17. standards.globalspec.com [standards.globalspec.com]
- 18. tpinspection.com [tpinspection.com]
- 19. AWPA A9: Standard Method for Analysis of Treated Wood and Treating Solutions by X-ray Spectroscopy : American Wood Preservers Association : Free Download, Borrow, and Streaming : Internet Archive [archive.org]
- To cite this document: BenchChem. [Application of Arsenic Acid in Wood Preservation Treatments: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1202633#application-of-arsenic-acid-in-wood-preservation-treatments]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com